

Application Notes and Protocols for GR 125743 in In Vivo Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GR 125743 is a potent and selective antagonist of the serotonin 5-HT1B and 5-HT1D receptors. These receptors are implicated in a variety of physiological and pathological processes, including neurotransmitter release, anxiety, and aggression. As such, **GR 125743** is a valuable pharmacological tool for investigating the role of 5-HT1B/1D receptors in preclinical animal models. These application notes provide a summary of reported in vivo dosages, detailed experimental protocols, and an overview of the relevant signaling pathways to guide researchers in their study design.

Data Presentation: Quantitative Summary of In Vivo Dosages

The following table summarizes the reported dosages of **GR 125743** and the related 5-HT1B/1D receptor antagonist, GR 127935, in various animal models. It is important to note that optimal dosage can vary depending on the specific animal strain, age, sex, and the experimental paradigm. Therefore, pilot studies are recommended to determine the most effective dose for a particular research question.

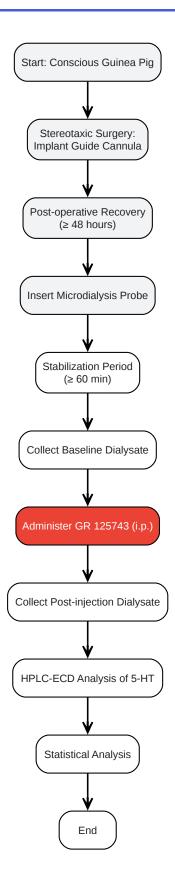


Compound	Animal Model	Dosage Range	Administrat ion Route	Observed Effect	Reference
GR 125743	Guinea Pig	0.3 mg/kg	Intraperitonea I (i.p.)	Significant decrease in extracellular 5-HT in the frontal cortex.	[1]
GR 127935	Rat	1 and 5 mg/kg	Intravenous (i.v.)	Investigated in combination with an SSRI to study 5-HT release.	[2]
GR 127935	Mouse	0.056 mg/kg	Not specified	Used to block the effects of a 5-HT1B receptor agonist on extracellular 5-HT levels.	

Signaling Pathway

GR 125743 acts as an antagonist at 5-HT1B and 5-HT1D receptors, which are G-protein coupled receptors (GPCRs) negatively coupled to adenylyl cyclase through the $G\alpha i/o$ subunit. Antagonism by **GR 125743** blocks the downstream effects of agonist binding, thereby preventing the inhibition of neurotransmitter release.





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